

Technical Support Center: Identifying FTY720-C2 Metabolites in Hepatocytes

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Compound of Interest

Compound Name: FTY720-C2

Cat. No.: B1674170

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This technical support center provides researchers, scientists, and drug development professionals with targeted troubleshooting guides, frequently asked questions (FAQs), and detailed protocols for the identification of **FTY720-C2** metabolites in hepatocyte cultures.

Frequently Asked Questions (FAQs)

Q1: What is FTY720 (Fingolimod) and how is it metabolized? A1: FTY720 (Fingolimod) is an immunomodulatory drug primarily used for treating multiple sclerosis.^[1] Its biotransformation in the body occurs via three main pathways:

- Phosphorylation: Reversible phosphorylation by sphingosine kinase 2 to its active metabolite, FTY720-phosphate.^{[2][3]}
- Oxidative Metabolism: ω -hydroxylation on the octyl side-chain, predominantly by CYP4F enzymes, followed by oxidation to form carboxylic acid metabolites.^{[2][4]}
- Ceramide Formation: Conjugation with endogenous fatty acids to form ceramide analogs.^[2]

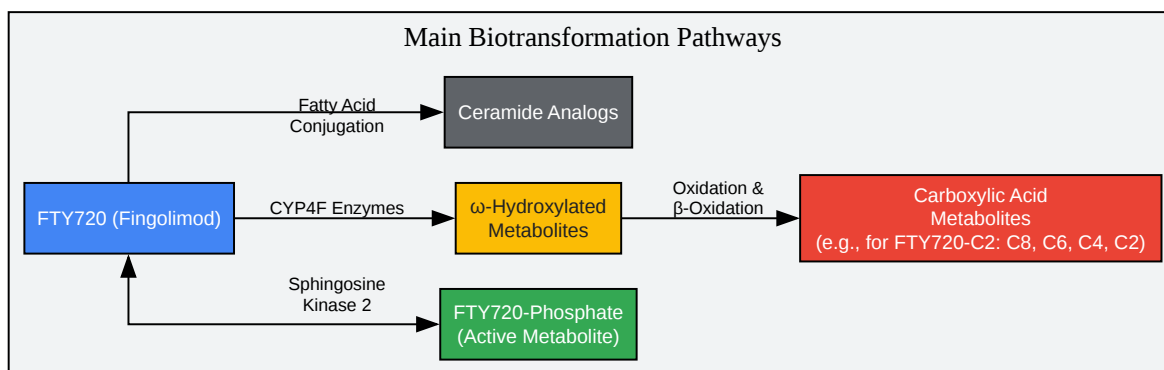
Q2: What is **FTY720-C2** and how does its metabolism relate to FTY720? A2: **FTY720-C2** is a structural analog of FTY720. Its metabolism has been studied in both rat and human hepatocytes and follows a similar oxidative pathway to the parent compound.^{[4][5]} The primary metabolites result from hydroxylation and subsequent β -oxidation to yield various carboxylic acid forms.^[5]

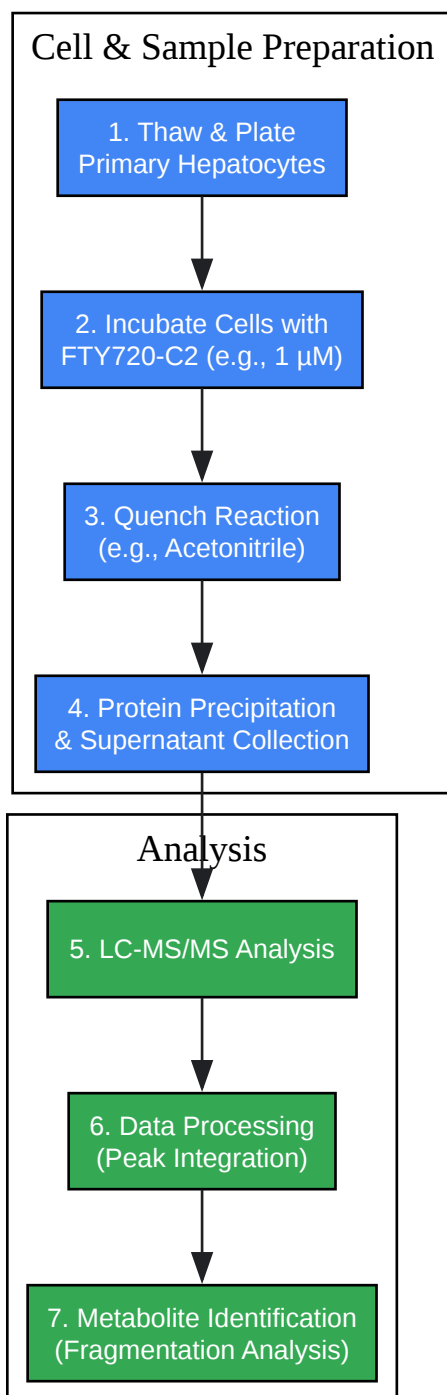
Q3: Why are primary human hepatocytes considered the gold standard for in vitro metabolism studies? A3: Primary human hepatocytes are considered the gold standard because they represent the most physiologically relevant in vitro model. They contain the full complement of hepatic metabolic enzymes (both Phase I and Phase II) and drug transporters, providing a comprehensive system for studying a compound's metabolic fate.[\[6\]](#)[\[7\]](#)

Q4: What are the common limitations of using primary hepatocytes? A4: Despite being the gold standard, primary hepatocytes have limitations, including their limited viability and functionality in culture, significant donor-to-donor variability in metabolic activity, and the difficulty in obtaining high-quality human liver tissue.[\[6\]](#)[\[8\]](#) For compounds that are slowly metabolized, traditional suspension or 2D cultures may not be suitable for long-term studies.[\[9\]](#)[\[10\]](#)

Metabolic Pathway and Experimental Workflow

The following diagrams illustrate the metabolic pathways of FTY720 and the general experimental workflow for identifying its metabolites in hepatocytes.





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